

1-Hexen-3-one-d3 storage and handling recommendations

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Compound of Interest

Compound Name: 1-Hexen-3-one-d3

Cat. No.: B12366258

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Technical Support Center: 1-Hexen-3-one-d3

This technical support guide provides essential information for the safe storage and handling of **1-Hexen-3-one-d3**. Please consult your institution's safety protocols and the Safety Data Sheet (SDS) for this product before use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **1-Hexen-3-one-d3**?

A: **1-Hexen-3-one-d3** should be stored in a cool, dry, and well-ventilated place.^{[1][2][3][4]} The container must be kept tightly closed to prevent exposure to moisture and air.^{[2][3][4]} It is crucial to store the compound away from heat, sparks, open flames, and any other potential ignition sources.^{[1][2][3][4]} For optimal stability, storage under an inert gas atmosphere is also recommended.^[2] While some suppliers may ship the product at room temperature, long-term storage should adhere to the conditions specified in the Certificate of Analysis.^[5]

Q2: What personal protective equipment (PPE) is required when handling **1-Hexen-3-one-d3**?

A: When handling **1-Hexen-3-one-d3**, appropriate personal protective equipment is mandatory. This includes:

- Eye and face protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard

EN166.[6][7]

- Hand protection: Use appropriate chemical-resistant gloves. Inspect gloves for any damage before use.[6]
- Body protection: Wear appropriate protective clothing to prevent skin exposure. For flammable liquids, flame-retardant antistatic protective clothing is recommended.[1][6][7]
- Respiratory protection: If ventilation is inadequate or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6][7]

Q3: What are the primary hazards associated with **1-Hexen-3-one-d3**?

A: **1-Hexen-3-one-d3** is a flammable liquid and vapor.[3][4][8] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] The compound is also considered an irritant.[8] It may be fatal if swallowed and enters the airways.[3][4][8][9]

Q4: What materials are incompatible with **1-Hexen-3-one-d3**?

A: Avoid contact with strong oxidizing agents and strong acids, as these materials are incompatible with 1-Hexen-3-one.[1][2]

Q5: How should I handle an accidental spill of **1-Hexen-3-one-d3**?

A: In the event of a spill, immediately remove all sources of ignition.[1] Ensure adequate ventilation. Use non-sparking tools and explosion-proof equipment for cleanup.[1][2][4] Absorb the spill with an inert material, such as dry sand or earth, and place it into a chemical waste container for disposal.[7] Do not allow the spill to enter drains or waterways.[3]

Q6: Is **1-Hexen-3-one-d3** stable?

A: 1-Hexen-3-one is stable under recommended storage conditions.[1] However, it is sensitive to heat, flames, and sparks.[2] Some suppliers may add a stabilizer, such as 4-methoxyphenol, to enhance stability.

Storage and Handling Summary

Parameter	Recommendation	Citations
Storage Temperature	Store in a cool place.	[2][3][4]
Atmosphere	Keep container tightly closed. Store under inert gas for best results.	[2]
Ventilation	Store in a well-ventilated area.	[1][3][4]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[1][2][3][4]
Incompatible Materials	Strong oxidizing agents, Strong acids.	[1][2]
Handling	Use non-sparking tools and explosion-proof equipment. Ground/bond container.	[1][2][4]

Troubleshooting Guide

Issue: The compound appears discolored or has developed impurities upon analysis.

This may indicate degradation due to improper storage. Follow the troubleshooting workflow below to assess the situation.

Caption: Troubleshooting workflow for potential degradation of **1-Hexen-3-one-d3**.

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